

Application Note: Spectroscopic Characterization of 5-Fluoro-2-(4-methylphenyl)benzoic acid

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Compound of Interest

Compound Name: 5-Fluoro-2-(4-methylphenyl)benzoic acid

CAS No.: 537713-33-0

Cat. No.: B1454814

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Introduction & Scope

This protocol details the analytical workflow for the structural confirmation and purity assessment of **5-Fluoro-2-(4-methylphenyl)benzoic acid**. This molecule features a biphenyl scaffold with a carboxylic acid at the C1 position, a p-tolyl moiety at the C2 position, and a fluorine atom at the C5 position.

The steric hindrance introduced by the ortho-phenyl substitution (position 2) forces the two aromatic rings out of planarity, distinctively influencing its vibrational spectroscopy and ionization behavior. This guide provides validated parameters for identifying this specific isomer against potential regioisomers (e.g., 4-fluoro or 3-methyl variants) often encountered in medicinal chemistry synthesis.

FT-IR Analysis Protocol[1][2][3]

Experimental Configuration

- Instrument: FT-IR Spectrometer (e.g., PerkinElmer Spectrum 3 or Thermo Nicolet iS50).
- Sampling Mode: Attenuated Total Reflectance (ATR) using a Diamond/ZnSe crystal.
 - Rationale: ATR is preferred over KBr pellets to avoid moisture interference in the critical O-H stretching region and to handle small sample sizes common in drug development.
- Parameters:
 - Range: 4000 – 400 cm^{-1} [\[1\]](#)
 - Resolution: 4 cm^{-1}
 - Scans: 32 (to optimize Signal-to-Noise ratio)
 - Apodization: Strong-Norton-Beer

Spectral Interpretation Guide

The following table outlines the diagnostic bands specific to **5-Fluoro-2-(4-methylphenyl)benzoic acid**.

Functional Group	Frequency (cm ⁻¹)	Intensity	Vibrational Mode & Structural Insight
Carboxylic Acid (-COOH)	2500 – 3300	Medium, Broad	O-H Stretch. Broad "fermi resonance" characteristic of dimerized acids.
Carbonyl (C=O)	1680 – 1705	Strong, Sharp	C=O[2] Stretch. Slightly shifted to higher wavenumbers compared to planar benzoates due to the ortho-twist reducing conjugation.
Aromatic Ring	1580 – 1610	Medium	C=C Ring Stretch. Diagnostic of the biphenyl skeleton.
Aryl Fluorine (C-F)	1210 – 1260	Strong	C-F Stretch. A critical identifier. The C5-F position typically yields a band distinct from C4-F isomers.
Substituted Benzene	810 – 840	Strong	C-H Out-of-Plane Bend (oop). Specific to the para-substituted (1,4) p-tolyl ring (2 adjacent hydrogens).
Trisubstituted Ring	750 – 790	Medium	C-H Out-of-Plane Bend. Corresponds to the 1,2,5-substitution pattern of the benzoic acid ring.

Troubleshooting

- Dimerization: If the C=O peak appears as a doublet (e.g., 1690 and 1720 cm^{-1}), the sample may exist as a mix of monomers and hydrogen-bonded dimers.
- Polymorphism: Differences in the fingerprint region ($<1000 \text{ cm}^{-1}$) between batches may indicate different crystal polymorphs, common in biphenyl acids.

Mass Spectrometry (LC-MS) Protocol

Experimental Configuration

- Instrument: Triple Quadrupole (QQQ) or Q-TOF MS (e.g., Agilent 6400 Series or Sciex Triple Quad).
- Ionization Source: Electrospray Ionization (ESI).
- Polarity: Negative Mode (ESI-).
 - Rationale: Carboxylic acids deprotonate readily to form stable $[\text{M-H}]^-$ ions, providing superior sensitivity over positive mode.
- LC Conditions:
 - Column: C18 Reverse Phase (2.1 x 50 mm, 1.8 μm).
 - Mobile Phase A: Water + 0.1% Formic Acid (or 5mM Ammonium Acetate for pH buffering).
 - Mobile Phase B: Acetonitrile.
 - Gradient: 5% B to 95% B over 5 minutes.

Fragmentation Pathway (MS/MS)

In Negative Mode ESI, the precursor ion is m/z 229.07 ($[\text{M-H}]^-$). The fragmentation follows a predictable pathway governed by the stability of the biphenyl core.

Key Transitions:

- Decarboxylation: The most dominant transition is the loss of CO_2 (44 Da).

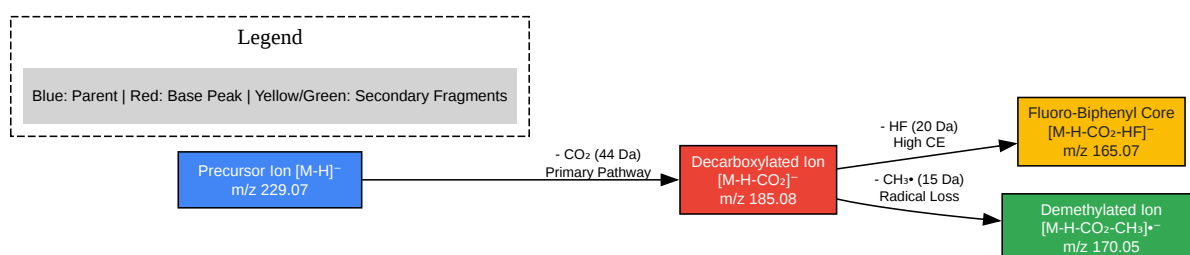
- Fluorine Loss: High-energy collisions may result in HF loss, though less common than CO₂ loss.

Transition Table for MRM (Multiple Reaction Monitoring):

Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Identity
229.1	185.1	15 - 20	[M-H - CO ₂] ⁻ (Base Peak)
229.1	165.1	30 - 35	[M-H - CO ₂ - HF] ⁻ (Fluoro-biphenyl core cleavage)
229.1	209.1	25	[M-H - HF] ⁻ (Rare, specific to fluoro-aromatics)

Visualized Fragmentation Pathway

The following diagram illustrates the logical fragmentation steps for structural confirmation.

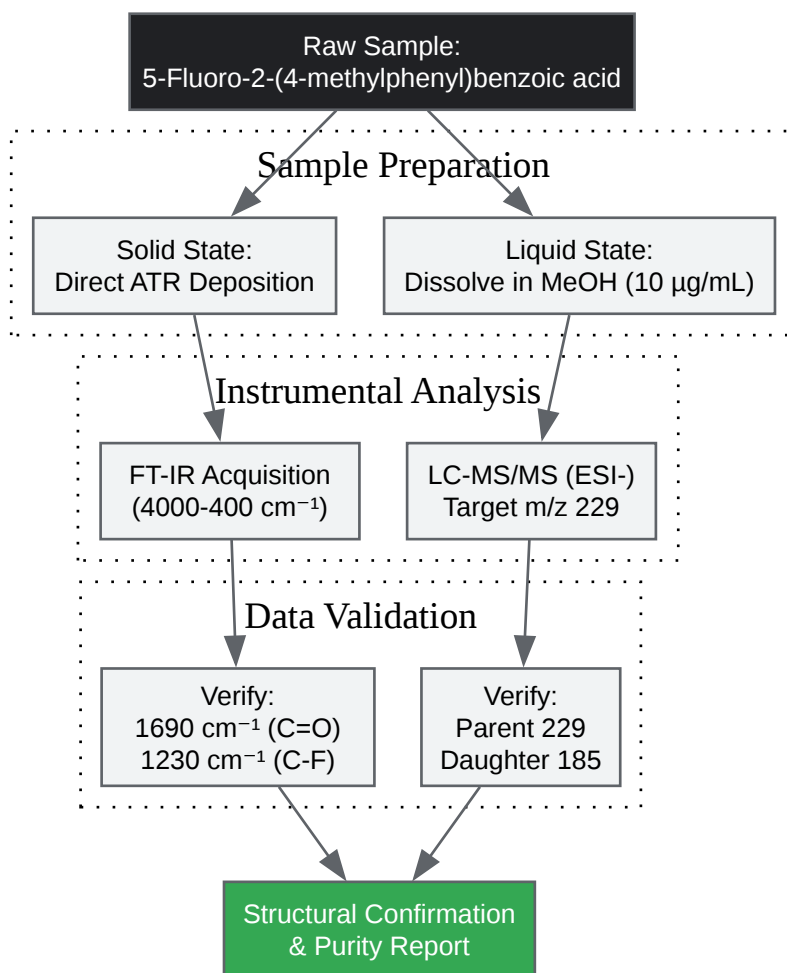


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Caption: ESI(-) Fragmentation pathway for **5-Fluoro-2-(4-methylphenyl)benzoic acid** showing the dominant decarboxylation step.

Analytical Workflow Summary

The following flowchart summarizes the integrated workflow from sample preparation to data validation.



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Caption: Integrated analytical workflow ensuring cross-validation between vibrational spectroscopy and mass spectrometry.

References

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